

6-Phenylhexan-2-one CAS number and synonyms

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Compound of Interest

Compound Name: **6-Phenylhexan-2-one**

Cat. No.: **B075930**

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6-Phenylhexan-2-one: A Technical Overview

CAS Number: 14171-89-2

Synonyms: 6-Phenyl-2-hexanone, 1-Phenylhexane-5-one, 2-Hexanone, 6-phenyl-

This technical guide provides a comprehensive overview of **6-phenylhexan-2-one**, a ketone with applications in organic synthesis and potential uses in the fragrance and pharmaceutical industries. This document is intended for researchers, scientists, and professionals in drug development, summarizing its chemical properties, and outlining a general synthetic approach and analytical considerations.

Chemical and Physical Properties

6-Phenylhexan-2-one is a colorless to pale yellow liquid with a characteristic sweet and floral odor.^[1] It is generally soluble in organic solvents such as ethanol, methanol, and acetone, but has limited solubility in water.^[1]

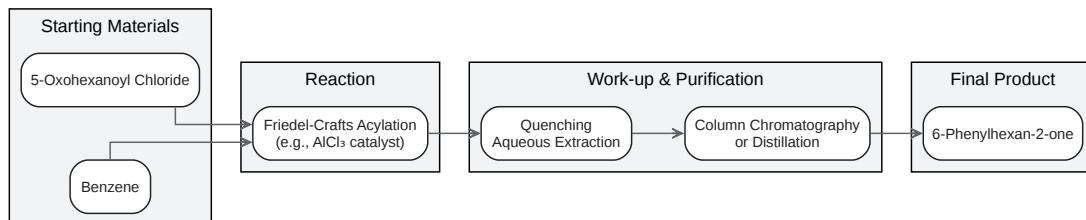
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	[2] [3]
Molecular Weight	176.25 g/mol	[2] [3]
CAS Number	14171-89-2	[2] [3]
Boiling Point	268-269 °C (at 754 Torr)	[3]
Density	~0.950 g/cm ³	[3]
Refractive Index	~1.498	[2]
Flash Point	145 °C	[2]
InChI Key	RVHCOKLJDUVNOR- UHFFFAOYSA-N	[2] [3]
SMILES	CC(=O)CCCCC1=CC=CC=C1	[2] [3]

Synthesis

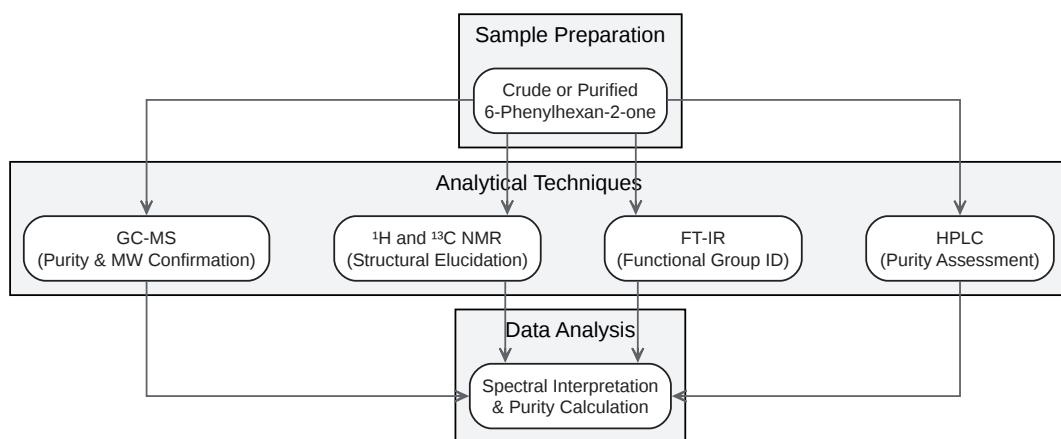
While a specific, detailed experimental protocol for the synthesis of **6-phenylhexan-2-one** is not readily available in the public domain, a general synthetic route can be proposed based on established organic chemistry principles. One plausible method is the Friedel-Crafts acylation of benzene with 5-oxohexanoyl chloride, followed by reduction of the resulting ketone. A more direct approach, referenced in literature, involves the reaction of benzene with perborate, although specific reaction conditions are not detailed.[\[4\]](#)

A generalized workflow for a laboratory-scale synthesis is depicted below. This should be considered a theoretical pathway and would require optimization of reaction conditions, catalysts, and purification methods.

Generalized Synthetic Workflow for 6-Phenylhexan-2-one



General Analytical Workflow for 6-Phenylhexan-2-one

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